Technical Guide: Characterization and Analysis of the AM694 N-Pentanoic Acid Metabolite

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Compound of Interest

Compound Name:	*AM694 N-pentanoic acid metabolite*
CAS No.:	*1432900-96-3*
Cat. No.:	*B592967*

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Executive Summary

The **AM694 N-pentanoic acid metabolite** (also known as the 5-carboxypentyl metabolite) is the primary urinary biomarker for the detection of AM694 (1-[(5-fluoropentyl)-1H-indol-3-yl]-(2-iodophenyl)methanone).[1] Unlike the parent compound, which is rapidly metabolized and rarely detected in urine, this acid metabolite persists due to the oxidation of the terminal fluoropentyl chain.

This guide provides a definitive structural elucidation, metabolic pathway mapping, and a self-validating LC-MS/MS protocol for the identification of this critical forensic marker.[1]

Chemical Identity & Structural Elucidation

The metabolite is formed via the oxidative defluorination of the parent compound's N-alkyl chain.[1] The presence of the iodine atom on the benzoyl moiety provides a unique mass spectral signature that distinguishes it from other synthetic cannabinoids (e.g., JWH-018, AM-2201).[1]

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Nomenclature and Identifiers

Parameter	Details
Common Name	AM694 N-pentanoic acid metabolite
Systematic Name (IUPAC)	5-[3-(2-iodobenzoyl)-1H-indol-1-yl]pentanoic acid
CAS Registry Number	1432900-96-3
Molecular Formula	$C_{20}H_{18}INO_3$
Exact Mass	447.0331 Da
Molecular Weight	447.27 g/mol
Appearance	Crystalline Solid (Melting Point: 188–189°C)

Structural Diagram

The following diagram illustrates the chemical structure of the metabolite, highlighting the indole core, the 2-iodobenzoyl group at position 3, and the pentanoic acid chain at position 1.

Figure 1: Structural topology of 5-[3-(2-iodobenzoyl)-1H-indol-1-yl]pentanoic acid.[1]

Metabolic Pathway & Mechanism

Understanding the biotransformation of AM694 is essential for interpreting toxicological data. The metabolism proceeds primarily through oxidative defluorination, a common pathway for 5-fluoropentyl cannabinoids.[1]

Mechanism of Formation

- Phase I (Oxidative Defluorination): The terminal fluorine on the pentyl chain is hydrolyzed (likely via Cytochrome P450 enzymes), forming the 5-hydroxypentyl metabolite (intermediate).

- Phase I (Oxidation): The primary alcohol is further oxidized by alcohol dehydrogenase (ADH) and aldehyde dehydrogenase (ALDH) to form the carboxylic acid—the N-pentanoic acid metabolite.

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- Phase II (Conjugation): The carboxyl group and/or the intermediate hydroxyl group often undergo glucuronidation to facilitate excretion.

Pathway Diagram

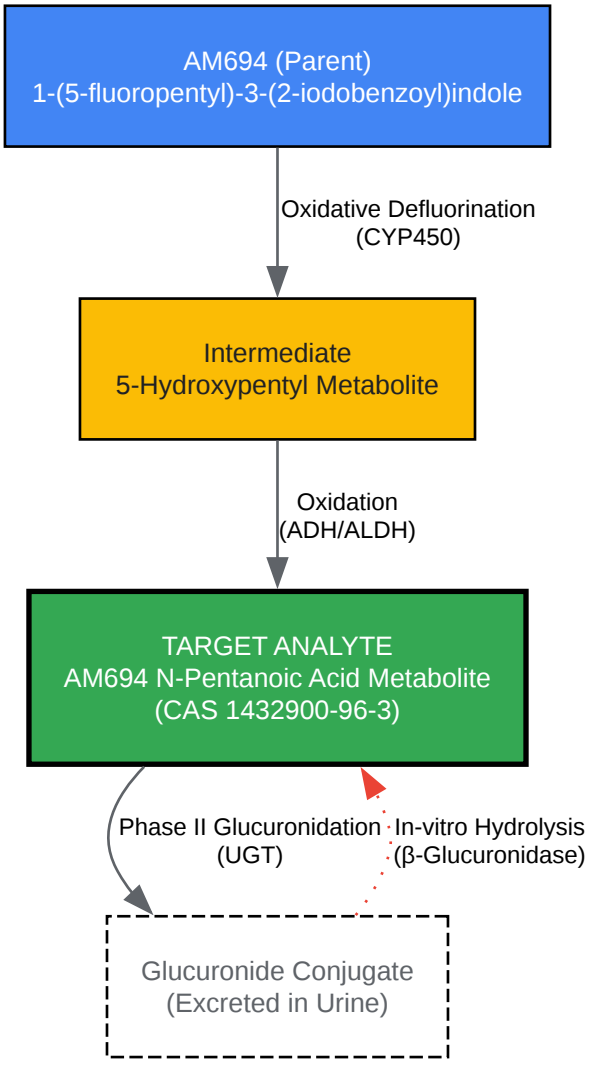

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Figure 2: Metabolic pathway of AM694 leading to the N-pentanoic acid biomarker.[1]

Analytical Protocol (LC-MS/MS)

This section details a self-validating workflow for the detection and quantification of the metabolite in biological matrices (urine/blood).

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Sample Preparation (Critical Step)

Since the metabolite is heavily conjugated (glucuronidated) in urine, enzymatic hydrolysis is mandatory to release the free acid for analysis. Failure to perform this step will result in false negatives.

Protocol:

- Aliquot: Transfer 200 µL of urine to a clean glass tube.
- Hydrolysis: Add 50 µL of β-Glucuronidase (e.g., from E. coli or Helix pomatia) and 200 µL of Acetate Buffer (pH 5.0).
- Incubation: Incubate at 55°C for 45-60 minutes.
- Extraction: Perform Liquid-Liquid Extraction (LLE) using 2 mL of Ethyl Acetate or TBME.
- Reconstitution: Evaporate the organic layer under nitrogen and reconstitute in 100 µL of Mobile Phase A/B (50:50).

LC-MS/MS Conditions

- Instrument: Triple Quadrupole Mass Spectrometer (QqQ).[2]
- Ionization Mode: Electrospray Ionization Positive (ESI+).[3]
- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

MRM Transitions (Targeted)

The following transitions are derived from the fragmentation of the 2-iodobenzoyl indole core. The 231 m/z fragment corresponds to the 2-iodobenzoyl cation (

), a highly specific marker for this class.

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Analyte	Precursor Ion ( )	Product Ion 1 (Quantifier)	Product Ion 2 (Qualifier)	Collision Energy (eV)
AM694 Acid Metabolite	448.0	231.0 (Iodobenzoyl)	321.0 (Loss of I)	20 - 35
AM694-d5 (IS)	453.0	231.0	326.0	20 - 35

Note: The transition

is the most abundant and specific due to the stability of the acylium ion. The loss of iodine (

) serves as a secondary confirmation.

Toxicological & Drug Development Context

Activity & Selectivity

While the parent AM694 is a potent CB1 receptor agonist (

nM) with high selectivity over CB2, the acid metabolite typically exhibits significantly reduced binding affinity. In drug development, this rapid metabolic deactivation is a desirable pharmacokinetic trait to limit the duration of psychoactive effects, though it necessitates high-sensitivity assay development for detection.

Forensic Significance

- Unique Marker: The iodine atom makes AM694 and its metabolites distinct from the more common JWH-018 analogs.[1]
- Stability: The acid metabolite is stable in stored urine samples, unlike the parent compound which degrades or adsorbs to containers.

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- Cross-Reactivity: Immunoassays designed for JWH-018 may not detect AM694 metabolites due to the steric bulk of the iodine atom, making LC-MS/MS the only reliable screening method.[1]

References

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